

Biodistribution of KR31173 in Animal Models: A Technical Overview

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Compound of Interest

Compound Name: KR31173
CAS No.: 260554-07-2
Cat. No.: B15572559

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biodistribution of **KR31173**, a potent and selective angiotensin II subtype 1 (AT1) receptor antagonist, in various animal models. The data presented here is crucial for understanding the pharmacokinetic profile of this compound and its potential as a therapeutic agent and an imaging tool.

Quantitative Biodistribution Data

The biodistribution of **KR31173**, radiolabeled with carbon-11 (**[11C]KR31173**), has been investigated in mice, dogs, and baboons. The following tables summarize the quantitative data from these studies, showcasing the tissue distribution of the compound.

Table 1: Ex Vivo Biodistribution of [11C]KR31173 in Mice

This table presents the tissue concentration of **[11C]KR31173** in various organs of mice 60 minutes after intravenous injection. The data is expressed as the percentage of the injected dose per gram of tissue (%ID/g).

Organ	Mean %ID/g ($\pm$ SD)
Adrenals	27.3 $\pm$ 6.4
Kidneys	11.3 $\pm$ 1.0
Liver	8.9 $\pm$ 0.6
Lungs	5.75 $\pm$ 0.5
Heart	2.5 $\pm$ 0.4

Data sourced from ex vivo biodistribution studies in mice[1].

Table 2: In Vivo Tissue Concentration of [11C]KR31173 in Dogs and Baboons

This table shows the tissue concentration of [11C]KR31173 in the renal cortex of dogs and a baboon, as determined by PET imaging.

Animal Model	Tissue	Time Post-Injection	Tissue Concentration	Specific Binding Rate
Dog	Renal Cortex	75-95 min	63 nCi/mL/mCi	95%
Baboon	Renal Cortex	55-75 min	345 nCi/mL/mCi	81%

Data sourced from PET imaging studies in dogs and a baboon[1][2].

Experimental Protocols

A detailed understanding of the experimental methodology is essential for interpreting the biodistribution data. The following section outlines the protocol used for the ex vivo biodistribution studies in mice.

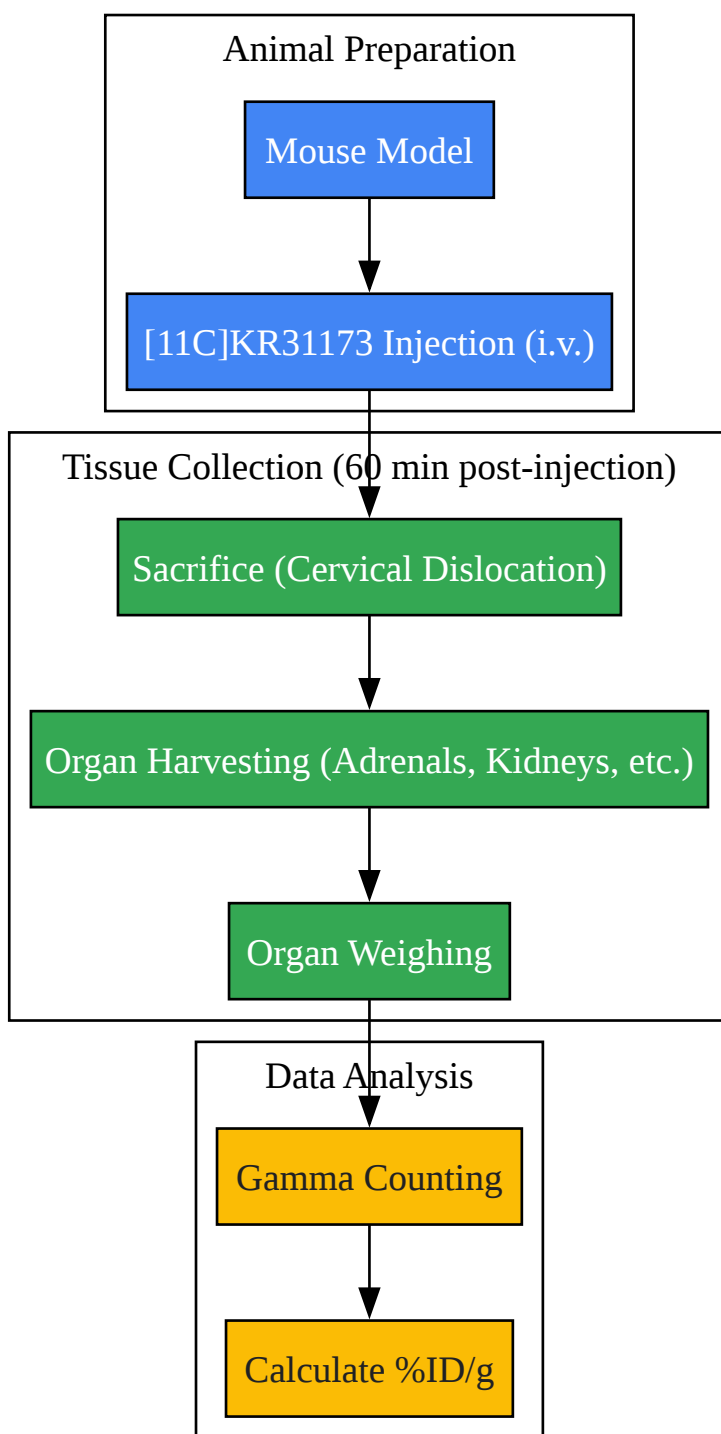
Ex Vivo Biodistribution Study in Mice

- Animal Model: The studies utilized mice as the animal model.

- **Radiotracer Administration:** A saline solution containing [11C]**KR31173** was administered via intravenous injection into the femoral vein.
- **Antagonist Pretreatment (for specific binding assessment):** To determine the specificity of [11C]**KR31173** binding to the AT1 receptor, a group of mice was pretreated with SK-1080, another potent AT1 receptor antagonist (2 mg/kg), prior to the radiotracer injection.
- **Sacrifice and Tissue Collection:** The mice were sacrificed by cervical dislocation at 60 minutes post-injection of the radioligand.
- **Organ Harvesting and Radioactivity Measurement:** Various organs of interest, including the adrenals, kidneys, liver, lungs, and heart, were removed and weighed. The radioactivity in each organ was measured using a gamma counter.
- **Data Analysis:** The percentage of the injected dose per gram of tissue (%ID/g) was calculated by comparing the tissue radioactivity counts to the counts of a diluted standard of the initial injected dose.

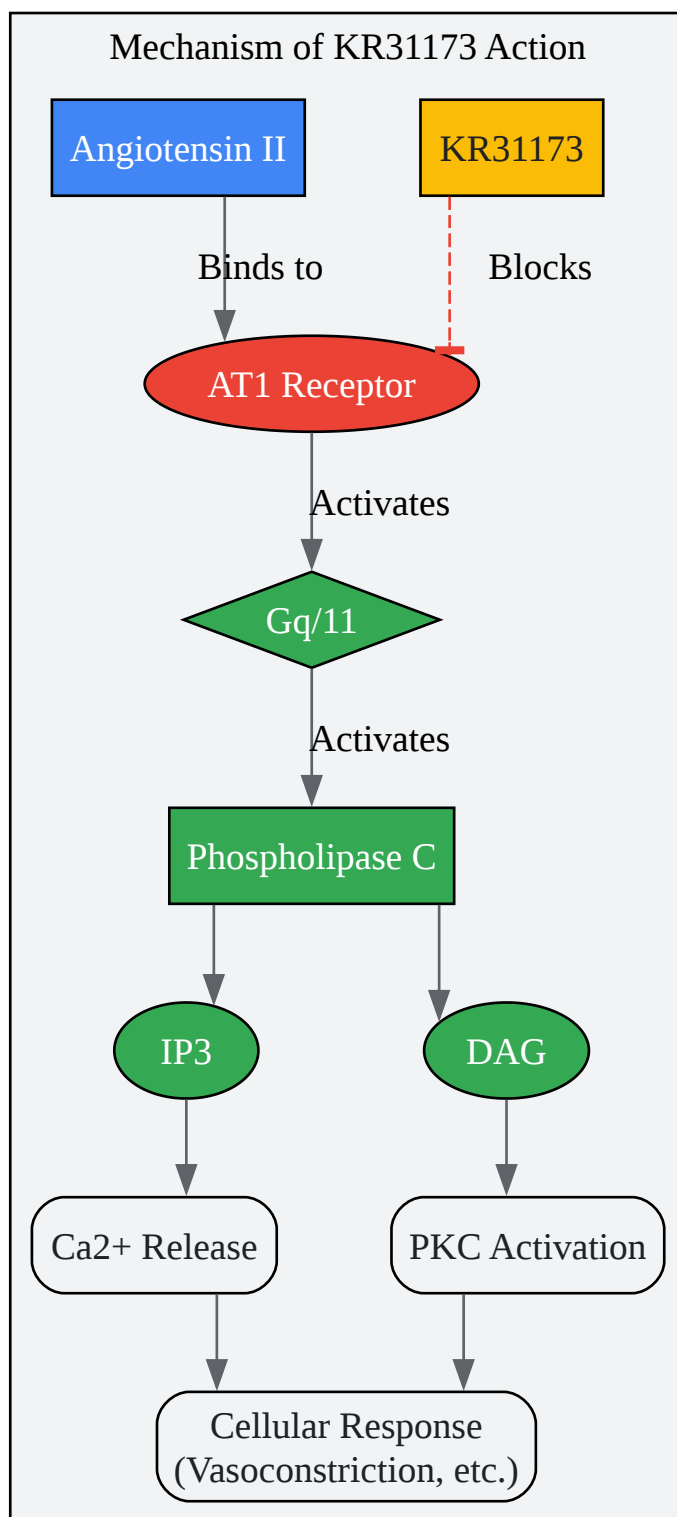
Visualizations: Workflows and Signaling Pathways

Visual diagrams are provided to illustrate the experimental workflow and the biological context of **KR31173**'s action.



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Ex Vivo Biodistribution Experimental Workflow



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*Angiotensin II Type 1 Receptor Signaling Pathway and **KR31173** Inhibition*

Summary and Conclusion

The biodistribution studies of [11C]KR31173 reveal high uptake in organs known to have a high density of AT1 receptors, such as the adrenal glands and kidneys.[1] The specific binding in these tissues was confirmed through pretreatment with an AT1 receptor antagonist.[1] These findings are consistent across multiple species, including mice, dogs, and baboons, suggesting that [11C]KR31173 is a promising radioligand for imaging the AT1 receptor.[1][2] The detailed experimental protocols and visualized workflows provided in this guide offer a clear framework for researchers aiming to replicate or build upon these studies. The data strongly supports the use of KR31173 in further preclinical and potentially clinical research involving the angiotensin system.

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References

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- 2. PET Imaging of the AT1 receptor with [11C]KR31173 - PubMed [pubmed.ncbi.nlm.nih.gov]
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